Spectroscopic Data of (S)-α-Allyl-proline Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*(S)-alpha-Allyl-proline hydrochloride*
Cat. No.:	*B111597*

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Introduction

(S)-α-Allyl-proline hydrochloride is a chiral, non-proteinogenic amino acid derivative that has garnered significant interest in the fields of medicinal chemistry and drug development. Its unique structural scaffold, featuring a quaternary carbon center at the α-position, imparts conformational constraints that are highly valuable in the design of peptidomimetics and other biologically active molecules.[1] The allyl group provides a versatile handle for further chemical modification, making it a key building block in the synthesis of complex natural products and novel therapeutic agents.

Accurate and comprehensive characterization of this molecule is paramount for its effective application. This technical guide provides an in-depth overview of the spectroscopic data for (S)-α-Allyl-proline hydrochloride, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The causality behind the experimental choices and the interpretation of the spectral features are discussed to provide a holistic understanding for researchers, scientists, and drug development professionals.

Molecular Structure and Properties

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The foundational step in any spectroscopic analysis is a thorough understanding of the molecule's structure and fundamental properties.

Property	Value	Source
Chemical Name	(2S)-2-allylpyrrolidine-2-carboxylic acid hydrochloride	[2]
Synonyms	(S)-α-Allyl-proline hydrochloride, (S)-2-Allyl-2-pyrrolidinecarboxylic acid hydrochloride	[1][2]
CAS Number	129704-91-2	[3]
Molecular Formula	$C_8H_{14}ClNO_2$	[2][3]
Molecular Weight	191.66 g/mol	[2]
Appearance	Off-white to brown powder or crystals	
Melting Point	186-190 °C	

Spectroscopic Analysis Workflow

The comprehensive characterization of (S)-α-Allyl-proline hydrochloride necessitates a multi-faceted spectroscopic approach. Each technique provides unique and complementary information about the molecular structure, functional groups, and elemental composition. The logical workflow for this analysis is outlined below.

Caption: Workflow for the synthesis and spectroscopic characterization of (S)-α-Allyl-proline hydrochloride.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of organic molecules in solution. For (S)-α-Allyl-proline hydrochloride, both ^{1}H and ^{13}C NMR are essential for confirming the connectivity of the atoms and the stereochemistry at the α-carbon.

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^{1}H NMR Spectroscopy

The proton NMR spectrum provides information about the chemical environment of each hydrogen atom in the molecule. While a publicly available spectrum for the (S)-enantiomer is not readily found in the literature, data for the corresponding (R)-enantiomer provides a reliable reference for the expected chemical shifts and coupling patterns.[4] The spectrum is typically recorded in a deuterated solvent such as deuterium oxide (D_2O) or dimethyl sulfoxide-d_6 (DMSO-d_6).

Expected ^{1}H NMR Data (based on proline derivatives and the (R)-enantiomer):

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
H-2'	~5.7-5.9	m	1H	Vinylic CH
H-3'	~5.0-5.2	m	2H	Vinylic CH_2
H-1'	~2.5-2.7	m	2H	Allylic CH_2
H-5	~3.2-3.4	m	2H	Pyrrolidine CH_2 (adjacent to N)
H-3, H-4	~1.8-2.2	m	4H	Pyrrolidine CH_2
NH_2^+	Broad singlet	2H	Ammonium protons	
COOH	Broad singlet	1H	Carboxylic acid proton	

Causality in Experimental Choices:

- Solvent Selection: D_2O is a common choice for water-soluble hydrochloride salts as it solubilizes the compound well and allows for the observation of exchangeable protons (NH_2^+ and COOH), which will either exchange with deuterium and disappear or appear as a broad signal. DMSO-d_6 is another option that can solubilize the compound and will show the NH_2^+ and COOH protons as distinct, often broad, signals.

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- Internal Standard: A calibrated internal standard, such as trimethylsilylpropanoic acid (TSP) for D_2O or tetramethylsilane (TMS) for DMSO-d_6, is crucial for accurate chemical shift referencing.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum reveals the number of unique carbon environments in the molecule.

Expected ^{13}C NMR Data:

Carbon	Chemical Shift (δ, ppm)
C=O	~170-175
C-2'	~130-135
C-3'	~118-122
C-2	~70-75
C-5	~45-50
C-1'	~40-45
C-3	~30-35
C-4	~23-28

Expert Insights: The chemical shift of the quaternary α-carbon (C-2) is a key diagnostic signal, expected to appear significantly downfield due to the deshielding effects of the adjacent nitrogen and carbonyl groups.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum arises from the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Absorption Bands:

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Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3400-2400 (broad)	Strong, Broad	O-H stretch	Carboxylic acid
3200-2800 (broad)	Medium, Broad	N-H stretch	Ammonium (NH_2^+)
~3080	Medium	=C-H stretch	Alkene
2980-2850	Medium	C-H stretch	Alkane
~1730	Strong	C=O stretch	Carboxylic acid
~1640	Medium	C=C stretch	Alkene
~1600 & ~1400	Medium	N-H bend	Ammonium (NH_2^+)

Causality in Experimental Choices:

- Sample Preparation: For a solid sample like (S)-α-Allyl-proline hydrochloride, the spectrum is typically acquired using a potassium bromide (KBr) pellet or Attenuated Total Reflectance (ATR). A KBr pellet involves grinding a small amount of the sample with dry KBr and pressing it into a transparent disk. ATR is a simpler technique where the solid is pressed directly against a crystal (e.g., diamond or germanium). Both methods provide high-quality spectra of solid materials.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation patterns.

Expected Mass Spectrometry Data:

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Technique	Ionization Mode	Expected m/z	Interpretation
Electrospray Ionization (ESI)	Positive (+)	156.1025	$[M+H]^+$ (protonated molecule)
Electrospray Ionization (ESI)	Negative (-)	154.0868	$[M-H]^-$ (deprotonated molecule)

Expert Insights:

- High-Resolution Mass Spectrometry (HRMS): HRMS is crucial for confirming the elemental composition of the molecule. The calculated exact mass for the protonated molecule ($C_8H_{14}NO_2^+$) is 156.1025, and a measured value within a few parts per million (ppm) of this provides strong evidence for the correct molecular formula.
- Fragmentation Pattern: While not detailed here, analysis of the fragmentation pattern in the MS/MS spectrum can further confirm the structure by identifying characteristic losses, such as the loss of the carboxylic acid group or fragments from the pyrrolidine ring.

Experimental Protocols

To ensure data integrity and reproducibility, the following general protocols are recommended for the spectroscopic analysis of (S)-α-Allyl-proline hydrochloride.

NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh approximately 5-10 mg of (S)-α-Allyl-proline hydrochloride and dissolve it in ~0.6 mL of a suitable deuterated solvent (e.g., D_2O or DMSO-d_6) containing an appropriate internal standard (e.g., TSP or TMS) in a 5 mm NMR tube.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) to acquire the spectra.
- ^1H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. Key parameters to optimize include the number of scans (typically 16-64 for good signal-to-noise), relaxation delay, and spectral width.

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- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^{1}H NMR spectrum and reference the chemical shifts to the internal standard.

IR Spectroscopy Protocol (ATR)

- Instrument Background: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid (S)-α-Allyl-proline hydrochloride onto the ATR crystal.
- Spectrum Acquisition: Apply pressure to ensure good contact between the sample and the crystal and acquire the spectrum. Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- Data Processing: Perform an ATR correction if necessary and label the significant peaks.

Mass Spectrometry Protocol (ESI-HRMS)

- Sample Preparation: Prepare a dilute solution of (S)-α-Allyl-proline hydrochloride (e.g., 1 mg/mL) in a suitable solvent such as methanol or a water/acetonitrile mixture.
- Infusion: Infuse the sample solution directly into the ESI source of a high-resolution mass spectrometer (e.g., TOF or Orbitrap) at a low flow rate.
- Data Acquisition: Acquire the mass spectrum in both positive and negative ion modes over an appropriate m/z range.
- Data Analysis: Determine the accurate mass of the molecular ion and compare it to the calculated theoretical mass to confirm the elemental composition.

Conclusion

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The comprehensive spectroscopic characterization of (S)-α-Allyl-proline hydrochloride using NMR, IR, and MS is essential for verifying its identity, purity, and structure. This technical guide provides the expected spectral data and outlines the rationale behind the experimental methodologies. By following these protocols and understanding the interpretation of the resulting spectra, researchers can confidently utilize this important building block in their synthetic and drug discovery endeavors.

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